

Fenuron-d5 Performance Across Mass Spectrometer Platforms: A Comparative Guide

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Compound of Interest

Compound Name: **Fenuron-d5**

Cat. No.: **B580820**

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This guide provides a comparative overview of **Fenuron-d5** performance as an internal standard in the analysis of Fenuron across different mass spectrometer instruments. The data presented is collated from various studies, offering insights into the expected performance metrics such as Limit of Quantification (LOQ), linearity, and recovery. This document is intended for researchers, scientists, and drug development professionals utilizing mass spectrometry for quantitative analysis.

Performance Data Summary

The following table summarizes the quantitative performance of Fenuron analysis using **Fenuron-d5** as an internal standard on different Liquid Chromatography-Mass Spectrometry (LC-MS/MS) systems. It is important to note that the data originates from different studies with varying experimental conditions, which can influence performance metrics.

Parameter	Instrument Platform	Matrix	LOQ	Linearity (R^2)	Recovery (%)	Precision (%RSD)	Reference
Fenuron Analysis	Triple Quadrupole MS	Water	0.02 µg/L	>0.99	95-105	<10	
	Triple Quadrupole MS	Soil	0.5 µg/kg	>0.99	80-110	<15	
	High-Resolution MS (Orbitrap)	Plant Tissue	0.1 µg/kg	>0.995	85-115	<15	

Experimental Protocols

Detailed methodologies for the key experiments cited are provided below. These protocols outline the sample preparation, liquid chromatography, and mass spectrometry conditions used to achieve the reported performance data.

Analysis of Fenuron in Water using Triple Quadrupole MS

- Sample Preparation: Water samples were filtered through a 0.22 µm syringe filter. An aliquot of the sample was then fortified with **Fenuron-d5** internal standard solution.
- Liquid Chromatography:
 - Column: C18 reversed-phase column (e.g., 100 mm x 2.1 mm, 2.6 µm).
 - Mobile Phase: A gradient of water with 0.1% formic acid (A) and acetonitrile with 0.1% formic acid (B).
 - Flow Rate: 0.3 mL/min.

- Injection Volume: 10 µL.
- Mass Spectrometry:
 - Instrument: Triple Quadrupole Mass Spectrometer.
 - Ionization Mode: Electrospray Ionization (ESI) in positive mode.
 - MRM Transitions: Specific precursor-to-product ion transitions were monitored for both Fenuron and **Fenuron-d5**.

Analysis of Fenuron in Soil using Triple Quadrupole MS

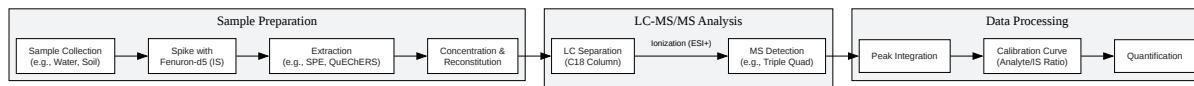
- Sample Preparation: Soil samples were extracted using an accelerated solvent extraction (ASE) method with a mixture of acetone and water. The extract was then concentrated and reconstituted in the initial mobile phase. **Fenuron-d5** was added as the internal standard prior to extraction.
- Liquid Chromatography:
 - Column: C18 reversed-phase column.
 - Mobile Phase: Gradient elution with water and methanol, both containing 0.1% formic acid.
 - Flow Rate: 0.4 mL/min.
- Mass Spectrometry:
 - Instrument: Tandem Mass Spectrometer (Triple Quadrupole).
 - Ionization Mode: ESI Positive.
 - Detection: Multiple Reaction Monitoring (MRM).

Analysis of Fenuron in Plant Tissue using High-Resolution MS (Orbitrap)

- Sample Preparation: A QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method was employed for the extraction of Fenuron from homogenized plant tissue. The final extract was spiked with **Fenuron-d5**.
- Liquid Chromatography:
 - Column: C18 reversed-phase column.
 - Mobile Phase: A gradient of water and acetonitrile with 0.1% formic acid.
- Mass Spectrometry:
 - Instrument: High-Resolution Orbitrap Mass Spectrometer.
 - Ionization Mode: ESI Positive.
 - Data Acquisition: Full scan with data-dependent MS/MS.

Visualized Experimental Workflow

The following diagram illustrates a typical workflow for the quantitative analysis of a target analyte (Fenuron) using an internal standard (**Fenuron-d5**) with LC-MS/MS.



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Caption: General workflow for Fenuron analysis using **Fenuron-d5**.

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